

# Application Notes and Protocols: ISAM-140 in Spheroid and Organoid Cancer Models

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## Compound of Interest

Compound Name: ISAM-140

Cat. No.: B15570728

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## Introduction

**ISAM-140** is a potent and selective antagonist of the A2B adenosine receptor (A2BAR). In the tumor microenvironment, high concentrations of adenosine suppress the anti-tumor immune response by activating A2A and A2B receptors on immune cells. By blocking the A2BAR, **ISAM-140** has been shown to enhance anti-tumor immunity and inhibit tumor growth in preclinical models. Three-dimensional (3D) culture systems, such as spheroids and organoids, more accurately recapitulate the complex cell-cell interactions and physiological gradients of in vivo tumors compared to traditional 2D cell culture. This document provides detailed application notes and protocols for studying the effects of **ISAM-140** in patient-derived cancer spheroid and organoid models.

## Data Presentation

Table 1: Effect of **ISAM-140** on Patient-Derived Breast Cancer Spheroid Viability

| Treatment         | Concentration (μM) | Relative Cell Viability (%) | Statistical Significance |
|-------------------|--------------------|-----------------------------|--------------------------|
| Untreated Control | -                  | 100                         | -                        |
| ISAM-140          | 12                 | Significantly Reduced       | p < 0.05                 |

Data summarized from studies on patient-derived breast cancer spheroids treated for 4 days.  
[1]

Table 2: Effect of **ISAM-140** on Lymphocyte Proliferation in the Presence of Adenosine

| Cell Type                                  | ISAM-140 (12 μM) Effect on Proliferation |
|--------------------------------------------|------------------------------------------|
| CD8+ T cells (naïve and effector)          | Rescued                                  |
| CD4+ T cells (central and effector memory) | Rescued                                  |
| NK cells                                   | Rescued                                  |

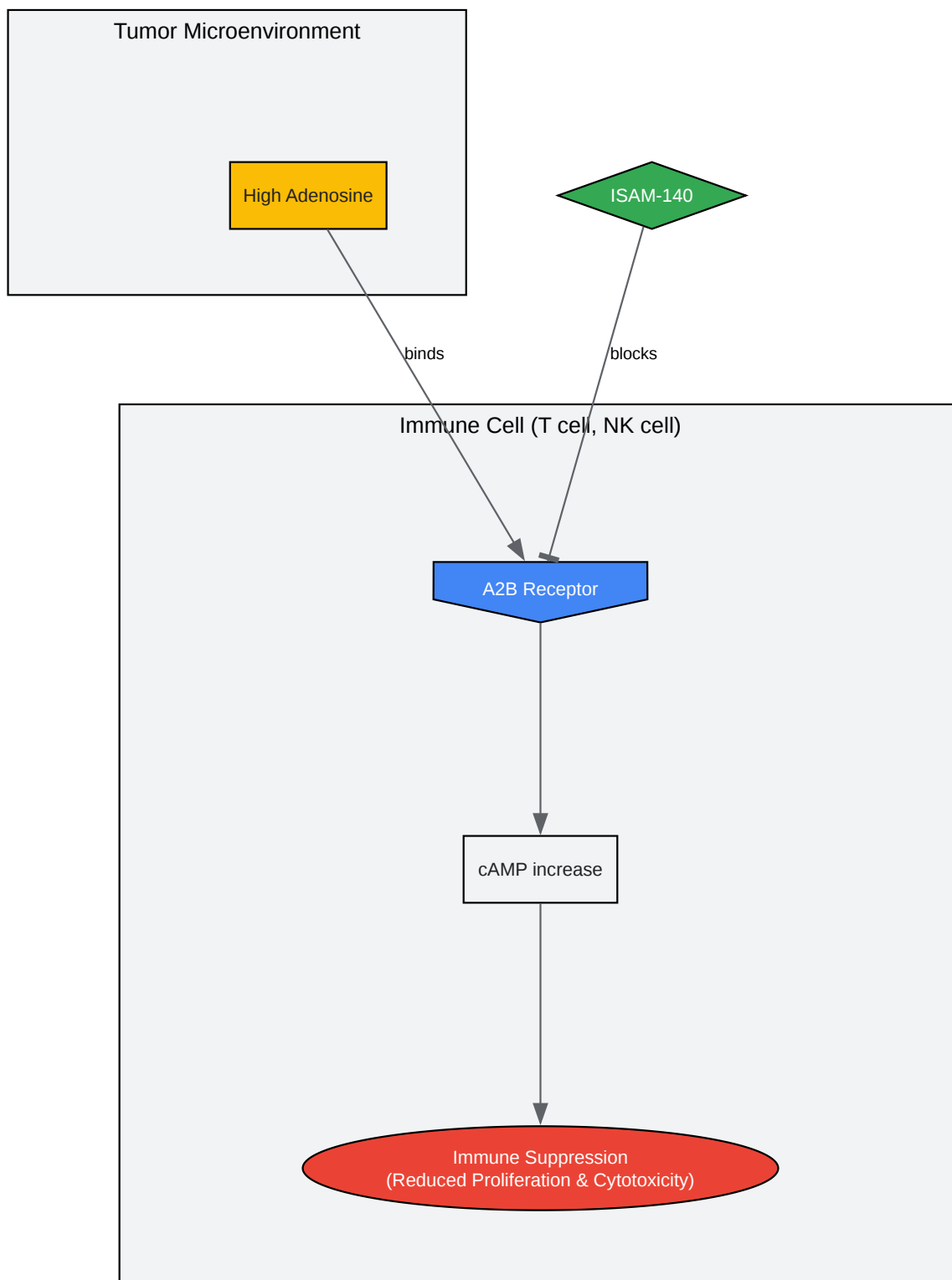
**ISAM-140** rescued lymphocyte proliferation from adenosine-mediated suppression.[1]

Table 3: Impact of **ISAM-140** on T Cell Ratio within Tumor Spheroids

| Treatment | Effect on CD8/CD4 T cell ratio | Statistical Significance  |
|-----------|--------------------------------|---------------------------|
| ISAM-140  | Increased                      | Statistically Significant |

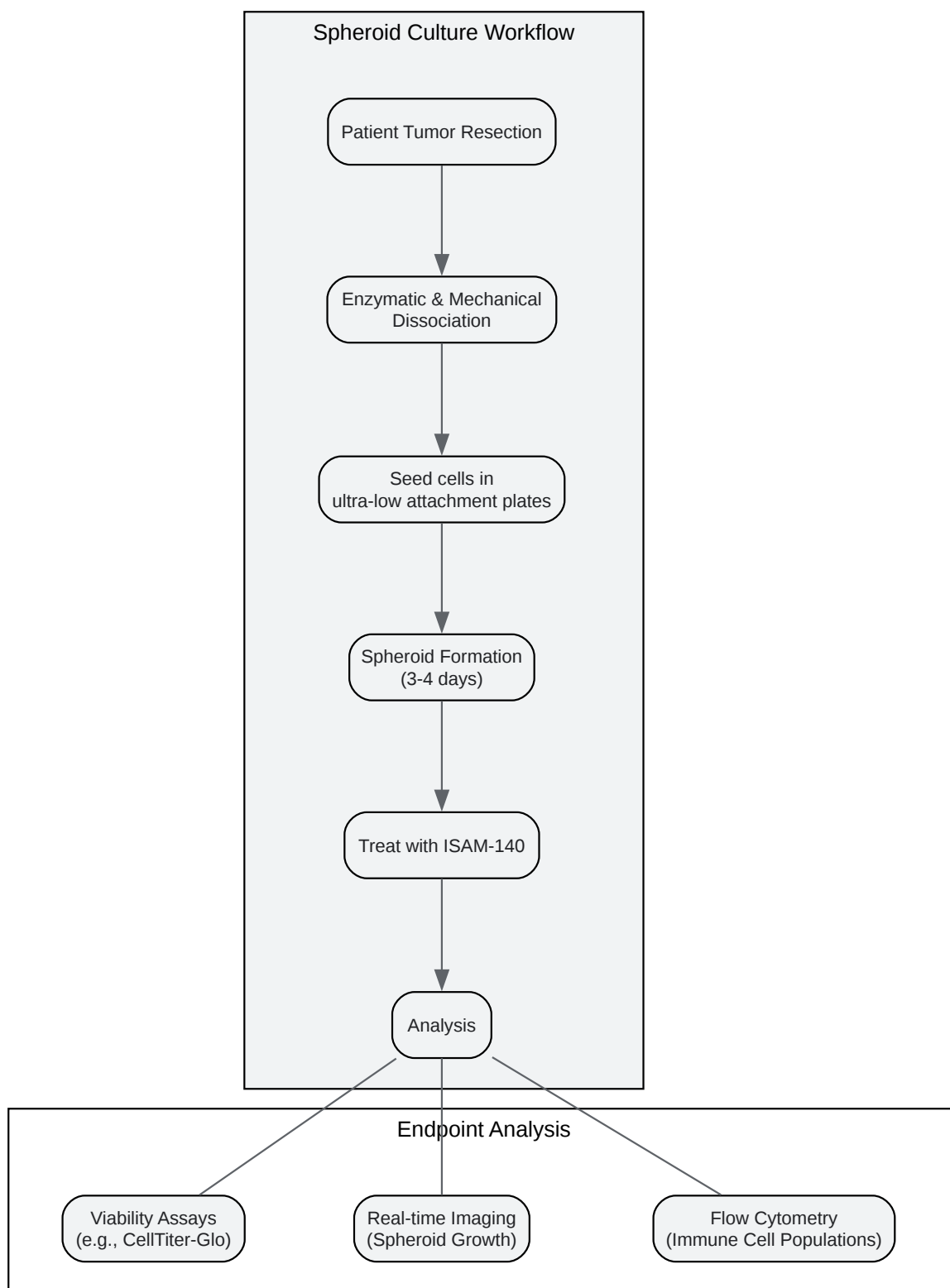
Analysis of tumor-infiltrating lymphocytes (TILs) in patient-derived spheroids.[1]

## Signaling Pathways and Experimental Workflows



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Caption: **ISAM-140** blocks adenosine binding to the A2B receptor on immune cells.



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Caption: Workflow for **ISAM-140** testing in patient-derived spheroids.

## Experimental Protocols

### Protocol 1: Generation and Treatment of Patient-Derived Cancer Spheroids

This protocol describes the generation of spheroids from fresh patient tumor tissue and subsequent treatment with **ISAM-140**.

#### Materials:

- Fresh tumor tissue from resection
- DMEM/F12 medium with 10% FBS, 1% Penicillin-Streptomycin
- Collagenase, Hyaluronidase, DNase
- Ficoll-Paque
- Ultra-low attachment 96-well plates
- **ISAM-140** (stock solution in DMSO)
- CellTiter-Glo® 3D Cell Viability Assay (Promega)
- Incubator (37°C, 5% CO<sub>2</sub>)

#### Methodology:

- Tissue Dissociation:
  - Mechanically mince fresh tumor tissue into small fragments (<1-2 mm).
  - Digest the tissue fragments in a solution of collagenase, hyaluronidase, and DNase in DMEM/F12 at 37°C for 1-2 hours with gentle agitation.
  - Filter the cell suspension through a 70 µm cell strainer to remove undigested tissue.
  - Isolate tumor cells and immune cells by density gradient centrifugation using Ficoll-Paque.

- Spheroid Formation:
  - Resuspend the isolated cells in DMEM/F12 supplemented with 10% FBS and 1% Penicillin-Streptomycin.
  - Seed 5,000 to 10,000 cells per well in an ultra-low attachment 96-well plate.
  - Centrifuge the plate at low speed (e.g., 300 x g) for 5 minutes to facilitate cell aggregation.
  - Incubate at 37°C and 5% CO<sub>2</sub> for 3-4 days to allow for spheroid formation.
- **ISAM-140** Treatment:
  - Prepare serial dilutions of **ISAM-140** in culture medium from a concentrated stock solution. A final concentration of 12 µM has been shown to be effective.<sup>[1]</sup> Ensure the final DMSO concentration is below 0.1%.
  - Carefully remove half of the medium from each well and replace it with fresh medium containing the desired concentration of **ISAM-140** or vehicle control (DMSO).
  - Incubate the spheroids for the desired treatment period (e.g., 4 days).
- Analysis:
  - Viability Assay: Assess cell viability using the CellTiter-Glo® 3D Cell Viability Assay according to the manufacturer's instructions.
  - Spheroid Growth: Monitor spheroid size and morphology over time using brightfield microscopy. Images can be analyzed using software like ImageJ to quantify spheroid diameter or area.
  - Flow Cytometry: Collect spheroids, dissociate them into single cells using TrypLE or a similar reagent, and stain with fluorescently labeled antibodies against immune cell markers (e.g., CD3, CD4, CD8, CD56) to analyze the composition of tumor-infiltrating lymphocytes.

## Protocol 2: Proposed Protocol for Patient-Derived Organoid Culture and ISAM-140 Treatment

This protocol is a proposed adaptation for using **ISAM-140** in patient-derived organoid (PDO) cultures, based on general organoid generation techniques. Note: This is a hypothetical protocol and requires optimization and validation.

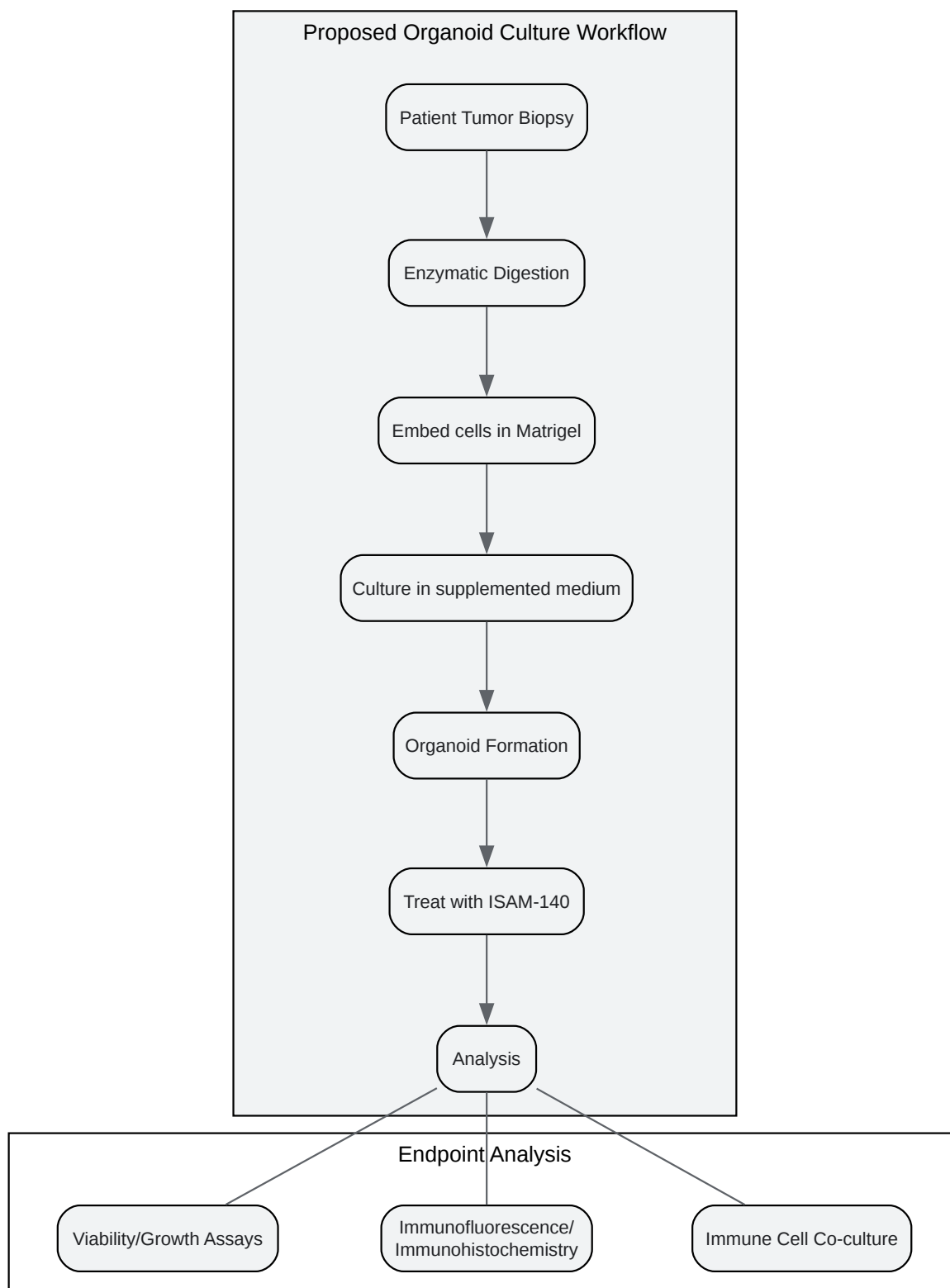
### Materials:

- Fresh tumor tissue from biopsy or resection
- Advanced DMEM/F12 medium
- Matrigel® or other basement membrane extract
- Organoid culture medium supplements (e.g., B27, N2, EGF, Noggin, R-spondin)
- Collagenase, Dispase, DNase
- **ISAM-140** (stock solution in DMSO)
- Incubator (37°C, 5% CO<sub>2</sub>)
- Cell viability and imaging reagents as in Protocol 1

### Methodology:

- Organoid Generation:
  - Mince fresh tumor tissue and digest with a cocktail of Collagenase, Dispase, and DNase to obtain a single-cell suspension or small cell clusters.
  - Embed the cells in droplets of Matrigel® in a pre-warmed culture plate.
  - Allow the Matrigel® to solidify at 37°C for 15-30 minutes.
  - Overlay the Matrigel® domes with organoid culture medium containing appropriate growth factors.

- Culture the organoids at 37°C and 5% CO<sub>2</sub>, refreshing the medium every 2-3 days. Organoids should form within 7-14 days.
- **ISAM-140** Treatment:
  - Once organoids are established, carefully add **ISAM-140** diluted in fresh organoid culture medium to the desired final concentration.
  - Treat for a relevant duration, which may range from days to weeks depending on the experimental endpoint.
- Analysis:
  - Organoid Viability and Growth: Monitor organoid size and morphology using microscopy. Perform viability assays as described for spheroids, ensuring compatibility with 3D Matrigel® cultures.
  - Immunofluorescence and Immunohistochemistry: Fix, embed, and section the organoids to analyze protein expression and localization of cancer and immune cell markers.
  - Co-culture with Immune Cells: For immuno-oncology studies, establish co-cultures of PDOs with autologous or allogeneic immune cells (e.g., T cells, NK cells) and then treat with **ISAM-140** to assess its impact on immune-mediated tumor cell killing.



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Caption: Proposed workflow for **ISAM-140** testing in patient-derived organoids.

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## References

- [1. A2B adenosine receptor antagonists rescue lymphocyte activity in adenosine-producing patient-derived cancer models - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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